

An In-depth Technical Guide to the Thermal Decomposition of Sodium Aluminum Hydride

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Compound of Interest

Compound Name: Sodium aluminum hydride

Cat. No.: B089126

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Sodium aluminum hydride (NaAlH_4), also known as sodium alanate, is a complex metal hydride that has garnered significant attention as a potential material for solid-state hydrogen storage due to its relatively high hydrogen content (7.4 wt% theoretical) and favorable thermodynamics for hydrogen release.[1][2] This guide provides a comprehensive overview of the thermal decomposition of NaAlH_4 , detailing its decomposition pathways, thermodynamic and kinetic parameters, and the experimental protocols used for its characterization.

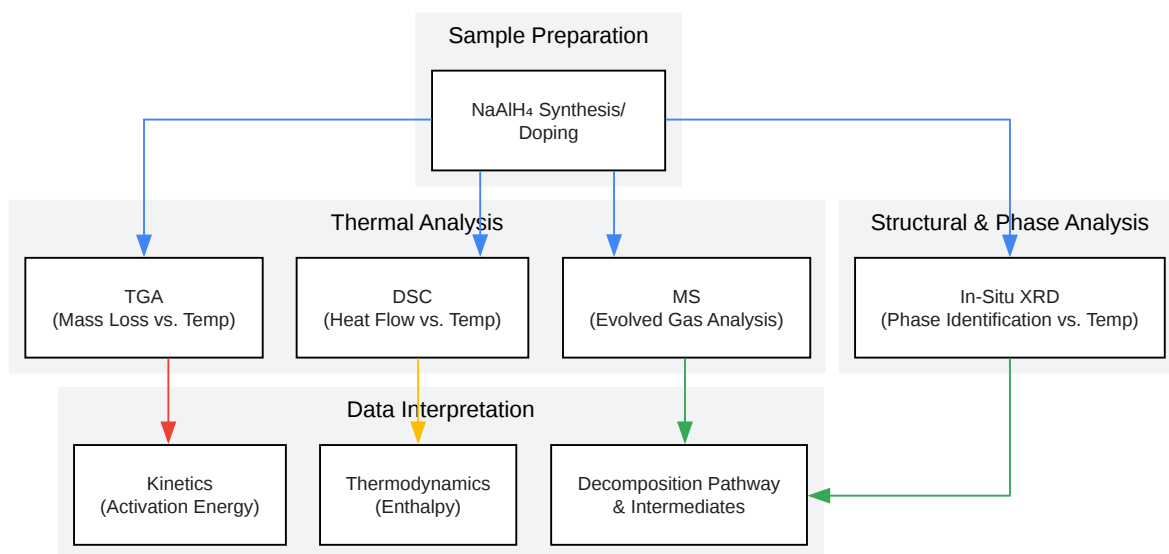
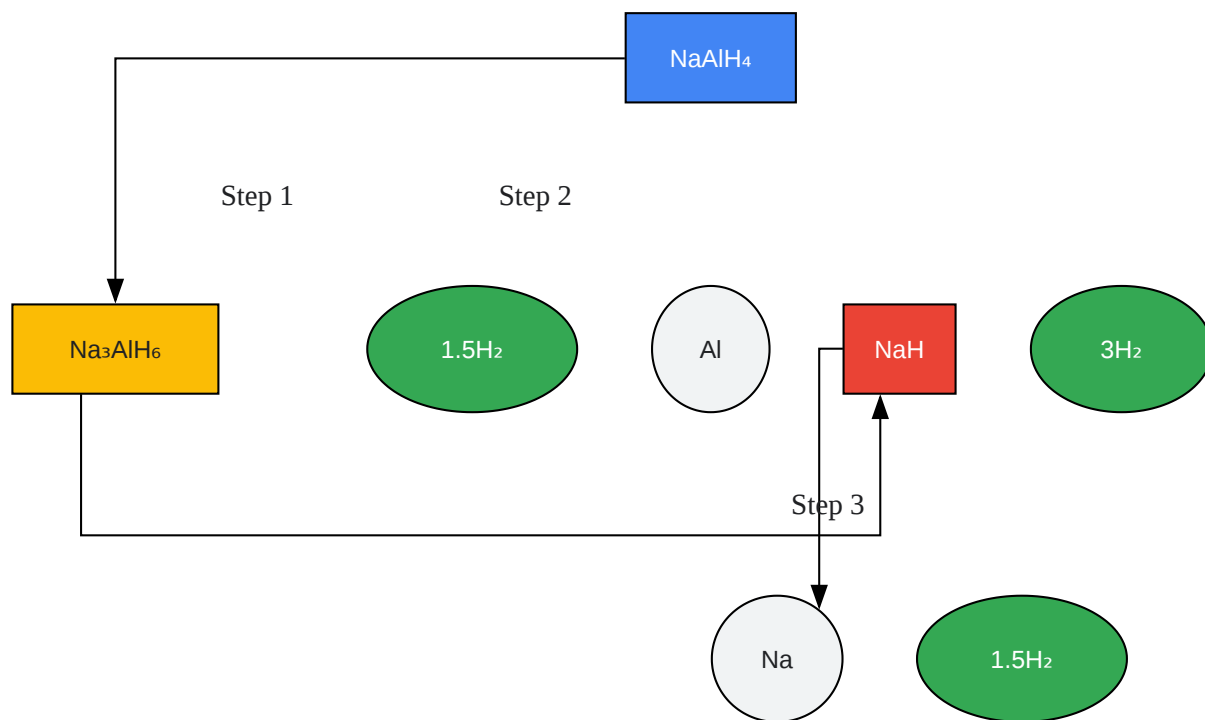
Decomposition Pathway

The thermal decomposition of **sodium aluminum hydride** is a multi-step process that involves the sequential release of hydrogen gas.[2][3] The process begins with the decomposition of NaAlH_4 into sodium hexahydridoaluminate (Na_3AlH_6), aluminum (Al), and hydrogen gas.[2][4] This is followed by the decomposition of the intermediate Na_3AlH_6 into sodium hydride (NaH), Al, and more hydrogen gas.[2][4] The final step, which requires significantly higher temperatures, is the decomposition of NaH into sodium (Na) and hydrogen.[3][5]

The three distinct decomposition reactions are as follows:

- Step 1: $3\text{NaAlH}_4 \rightarrow \text{Na}_3\text{AlH}_6 + 2\text{Al} + 3\text{H}_2$ (releases 3.7 wt% H_2)[4]
- Step 2: $\text{Na}_3\text{AlH}_6 \rightarrow 3\text{NaH} + \text{Al} + 1.5\text{H}_2$ (releases 1.85 wt% H_2)[4]
- Step 3: $3\text{NaH} \rightarrow 3\text{Na} + 1.5\text{H}_2$ [3]

For practical hydrogen storage applications, only the first two steps are generally considered, offering a combined reversible hydrogen capacity of approximately 5.5 wt%.[4] The third step is often disregarded due to its high decomposition temperature.[3]



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